

Safe Disposal of 4-Bromo-2-methylbenzenesulfonyl Chloride: A Comprehensive Guide

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Compound of Interest

Compound Name: 4-Bromo-2-methylbenzenesulfonyl chloride

Cat. No.: B051797

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This document provides detailed procedural guidance for the safe handling and disposal of **4-Bromo-2-methylbenzenesulfonyl chloride**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following protocols are designed for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

A summary of the key quantitative data for **4-Bromo-2-methylbenzenesulfonyl chloride** is presented below.

Property	Value	Citations
Molecular Formula	C ₇ H ₆ BrClO ₂ S	[1]
Molecular Weight	269.54 g/mol	[1]
CAS Number	139937-37-4	[1]
Appearance	Solid	[1]
Melting Point	62-66 °C	[1]
Hazard Statements	H302, H314	[1]
Signal Word	Danger	[1] [2] [3]

Experimental Protocol: Waste Disposal

The proper disposal of **4-Bromo-2-methylbenzenesulfonyl chloride** is critical due to its hazardous nature. It is classified as corrosive and causes severe skin burns and eye damage. [\[2\]](#)[\[3\]](#)[\[4\]](#) Furthermore, it is harmful if swallowed and reacts with water to liberate toxic gas. [\[1\]](#)[\[4\]](#) [\[5\]](#)[\[6\]](#) Adherence to the following step-by-step procedure is mandatory.

1. Personal Protective Equipment (PPE):

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and tight-sealing safety goggles or a face shield. [\[5\]](#)
- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood. [\[4\]](#)[\[5\]](#)

2. Waste Segregation and Collection:

- Collect waste **4-Bromo-2-methylbenzenesulfonyl chloride**, including any contaminated materials (e.g., weighing paper, spatulas), in a designated, properly labeled, and sealed container.
- The container must be dry and compatible with corrosive materials.

- Do not mix this waste with other waste streams, particularly aqueous or protic solvents, due to its reactivity with water.[4][6]

3. Disposal of Unused Product:

- Unused or surplus **4-Bromo-2-methylbenzenesulfonyl chloride** should be disposed of as hazardous waste.
- It is recommended to offer surplus and non-recyclable solutions to a licensed disposal company.[7]
- Contact a licensed professional waste disposal service to arrange for pickup and disposal.[7]

4. Chemical Treatment (for small quantities, by trained personnel only):

- An alternative for small quantities is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[7] This should only be performed by trained personnel in a facility equipped for such procedures.

5. Spill Management:

- In the event of a spill, evacuate the area.
- Wearing appropriate PPE, sweep the solid material and shovel it into a suitable container for disposal.[4]
- Avoid creating dust.[4][7]
- Do not expose the spill to water.[4][6]
- Ensure the contaminated area is thoroughly cleaned and decontaminated.

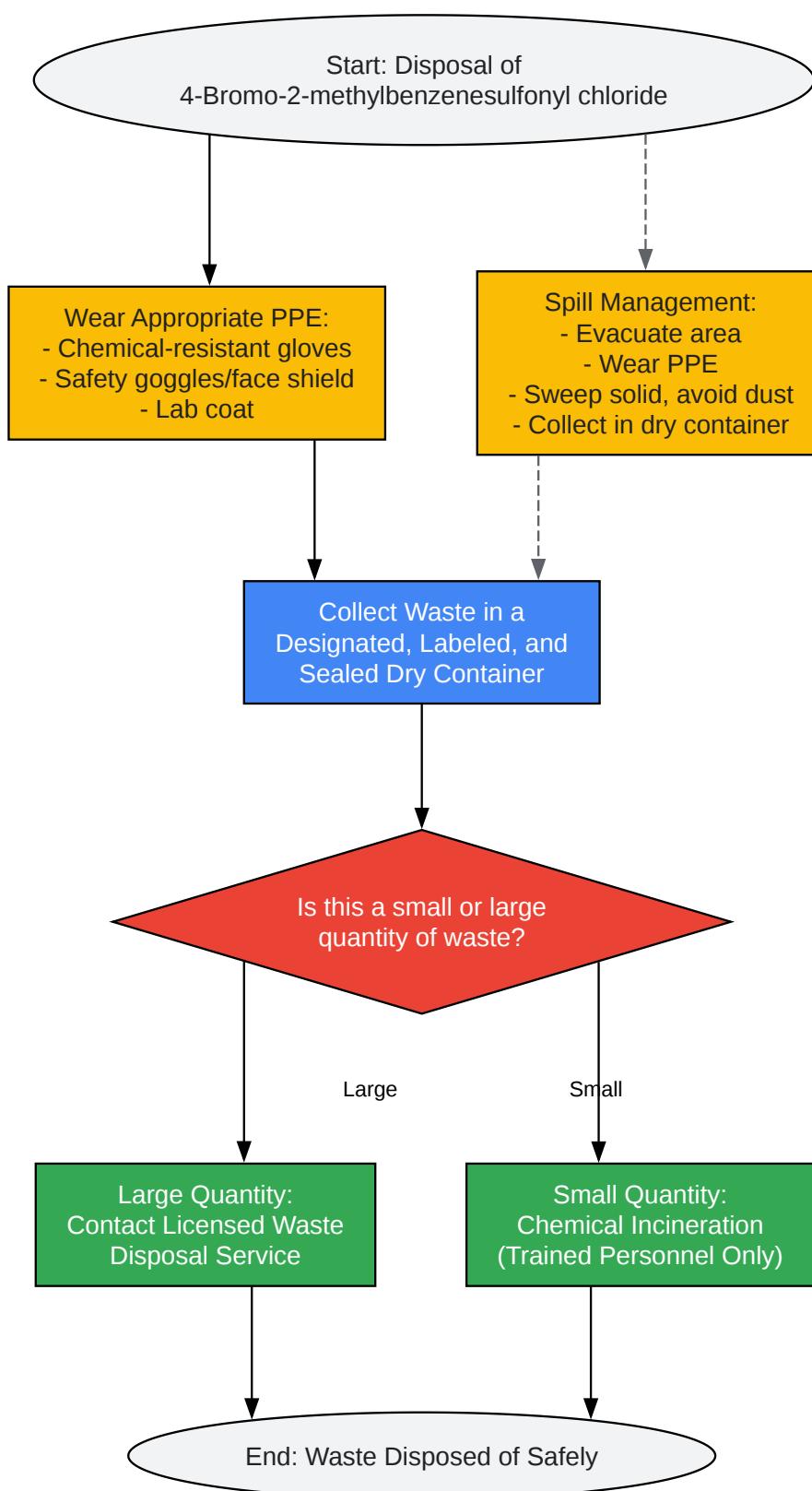
6. Environmental Precautions:

- Under no circumstances should **4-Bromo-2-methylbenzenesulfonyl chloride** be released into the environment.[4]

- Do not allow the material to contaminate the ground water system or enter drains.[4][5][6][7]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **4-Bromo-2-methylbenzenesulfonyl chloride**.

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Caption: Disposal workflow for **4-Bromo-2-methylbenzenesulfonyl chloride**.

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